

Application Notes and Protocols for Dibal-H in Polymer Chemistry

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Compound of Interest

Compound Name: Dibal-H

Cat. No.: B7800973

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Diisobutylaluminum hydride (**Dibal-H**) is a versatile and powerful reducing agent with significant applications in polymer chemistry. Its utility extends from initiating polymerization and modifying polymer chain ends to controlled polymer degradation. This document provides detailed application notes and experimental protocols for the use of **Dibal-H** in these key areas.

Dibal-H in Ziegler-Natta Polymerization of Olefins

Dibal-H, in conjunction with transition metal halides, forms a potent Ziegler-Natta catalyst system for the polymerization of olefins like ethylene and propylene.^[1] In this system, **Dibal-H** acts as a co-catalyst, primarily to alkylate the transition metal center, creating the active sites for polymerization.^[1]

Application Note:

The **Dibal-H**/Titanium tetrachloride (TiCl_4) system is a classic example of a Ziegler-Natta catalyst. The alkylaluminum compound activates the titanium species, which then coordinates with the olefin monomer, leading to insertion and chain propagation.^[1] The concentration of **Dibal-H** and the Al/Ti molar ratio are critical parameters that influence the catalyst's activity and the properties of the resulting polymer, such as molecular weight and polydispersity. Careful control of these parameters is essential for producing polymers with desired characteristics.

Experimental Protocol: Ziegler-Natta Polymerization of Ethylene

Materials:

- Diisobutylaluminum hydride (**Dibal-H**) solution in toluene (e.g., 1 M)
- Titanium tetrachloride (TiCl_4)
- High-purity ethylene gas
- Anhydrous toluene (dried over sodium/benzophenone)
- Methanol
- Hydrochloric acid (10% aqueous solution)
- Nitrogen or Argon gas (high purity)

Equipment:

- Schlenk line or glovebox for inert atmosphere operations
- Jacketed glass reactor with mechanical stirrer, thermocouple, and gas inlet/outlet
- Syringes and cannulas for transferring air-sensitive reagents
- Filtration apparatus
- Drying oven

Procedure:

- Reactor Preparation: Thoroughly dry all glassware in an oven at 120°C overnight and assemble the reactor system hot under a stream of inert gas. Purge the reactor with nitrogen or argon for at least 30 minutes.

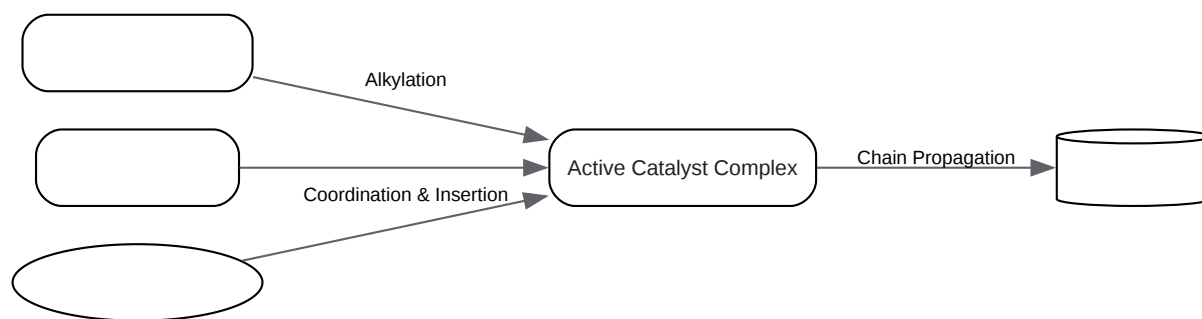
- **Solvent and Catalyst Charging:** Add 500 mL of anhydrous toluene to the reactor. Cool the reactor to the desired reaction temperature (e.g., 70°C).
- **Catalyst Formation:** Under an inert atmosphere, add a solution of **Dibal-H** in toluene to the reactor via syringe. Then, slowly add TiCl_4 to the stirred solution. A typical Al/Ti molar ratio is between 2:1 and 10:1. Allow the catalyst components to react for 15-30 minutes.
- **Polymerization:** Introduce a controlled flow of ethylene gas into the reactor. Maintain a constant pressure and temperature throughout the polymerization. The reaction is typically exothermic and requires cooling.
- **Termination:** After the desired reaction time (e.g., 1-2 hours), stop the ethylene flow and terminate the polymerization by slowly adding 50 mL of methanol to the reactor.
- **Polymer Isolation and Purification:**
 - Add 200 mL of 10% HCl solution to the reactor to decompose the catalyst residues.
 - Stir the mixture vigorously for 30 minutes.
 - Filter the polyethylene powder, wash it thoroughly with methanol, and then with water until the washings are neutral.
 - Dry the polymer in a vacuum oven at 60-80°C to a constant weight.

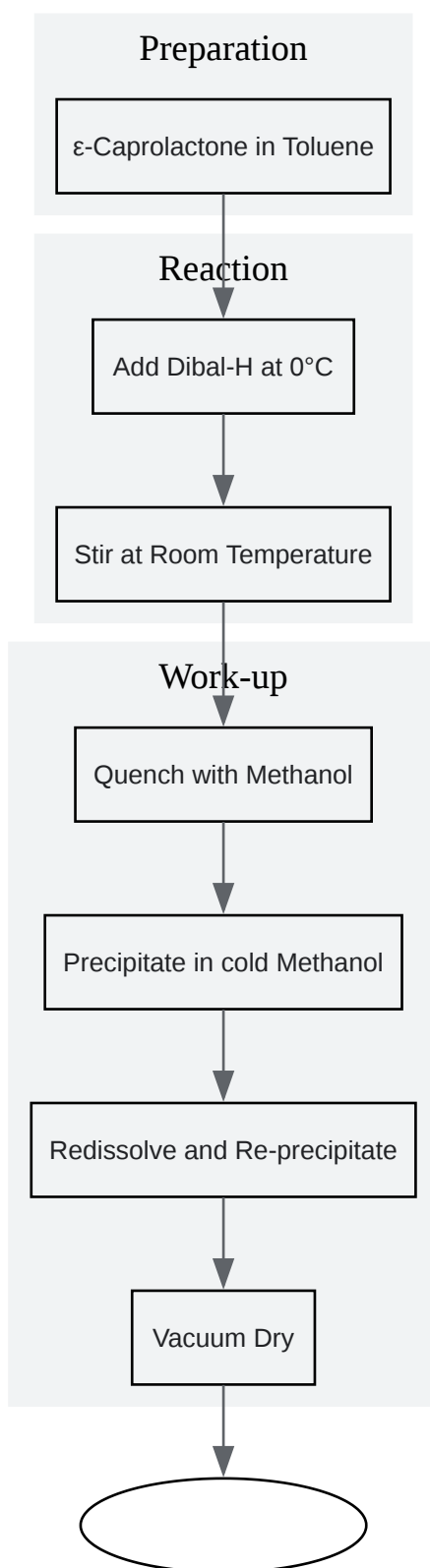
Quantitative Data:

Catalyst System	Al/Ti Molar Ratio	Temperature (°C)	Ethylene Pressure (atm)	Polymerization Time (h)	Yield (g)	Molecular Weight (Mw, g/mol)	Polydispersity Index (PDI)
Dibal-H / TiCl ₄	5:1	70	5	1	150	250,000	4.5
Dibal-H / TiCl ₄	10:1	70	5	1	180	200,000	5.2
Dibal-H / TiCl ₄	5:1	80	5	1	165	220,000	4.8

Note: The data in this table are representative and can vary based on specific reaction conditions and purity of reagents.

Logical Relationship Diagram:







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References

- 1. scienceinfo.com [scienceinfo.com]
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